

Application Notes and Protocols for Fungal Staining with Fluorescent Brightener 134

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Compound of Interest

Compound Name: *Fluorescent Brightener 134*

Cat. No.: *B082286*

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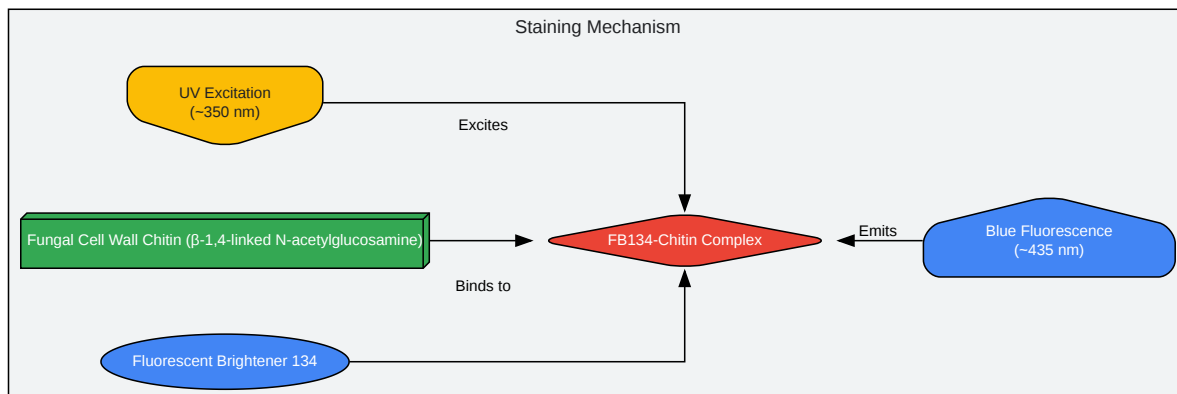
For Researchers, Scientists, and Drug Development Professionals

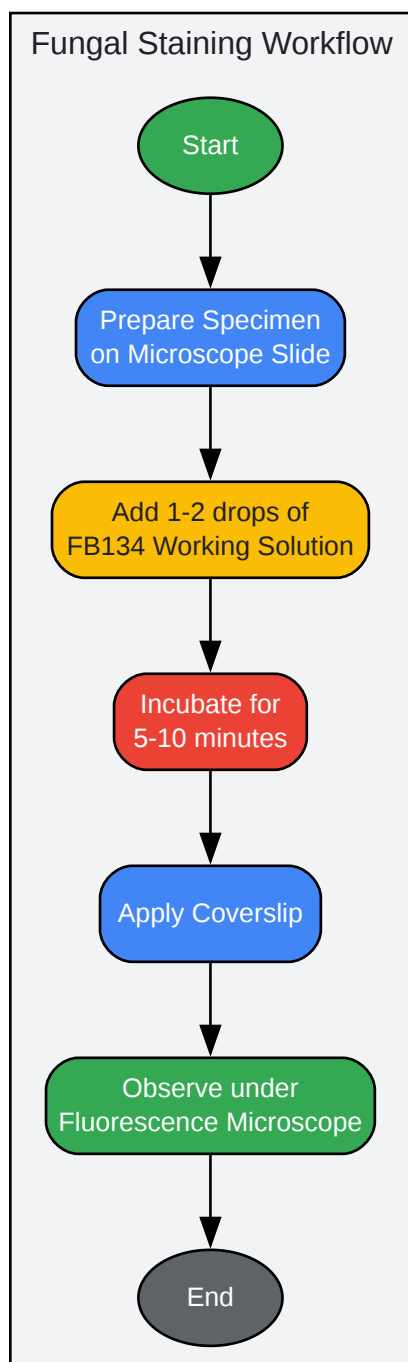
Introduction

Fluorescent Brightener 134 is a stilbene-based fluorescent dye that serves as a rapid and effective tool for the visualization of fungal elements in various samples. Its high affinity for chitin and cellulose, primary components of fungal cell walls, results in a strong blue fluorescence under ultraviolet (UV) excitation, enabling clear differentiation of fungal structures from background materials. This application note provides a detailed protocol for the use of **Fluorescent Brightener 134** in fungal staining for microscopy, along with its mechanism of action and relevant technical data.

Principle and Mechanism of Action

Fluorescent Brightener 134, a diaminostilbene derivative, functions through a non-covalent binding mechanism to the β -1,4-glycosidic linkages of chitin and cellulose polymers within the fungal cell wall. Upon binding, the molecule undergoes a conformational change that enhances its fluorescence. When excited with UV light, the bound dye emits a bright blue light, making the fungal hyphae, spores, and other structures clearly visible against a dark background. The addition of a potassium hydroxide (KOH) solution aids in clearing the sample matrix, reducing background autofluorescence and improving the visibility of the stained fungal elements.





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